

Spectroscopic Data of 1-Isocyanato-2,2-dimethylpropane: A Technical Guide

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Compound of Interest

Compound Name: 1-Isocyanato-2,2-dimethylpropane

CAS No.: 15592-29-7

Cat. No.: B096904

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Introduction

1-Isocyanato-2,2-dimethylpropane, also known as neopentyl isocyanate, is a valuable chemical intermediate in the synthesis of a variety of organic compounds, including pharmaceuticals, agrochemicals, and specialty polymers. Its unique structural features, combining a sterically hindered neopentyl group with a reactive isocyanate moiety, impart specific properties to the resulting molecules. A thorough understanding of its spectroscopic characteristics is paramount for researchers and drug development professionals to ensure reaction monitoring, quality control, and structural elucidation. This technical guide provides an in-depth analysis of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic data of **1-isocyanato-2,2-dimethylpropane**.

Molecular Structure and Key Spectroscopic Features

The structure of **1-isocyanato-2,2-dimethylpropane** (CAS Number: 15592-29-7) presents distinct functionalities that give rise to characteristic signals in its NMR and IR spectra.^{[1][2][3]} The neopentyl group, with its quaternary carbon and nine equivalent methyl protons, leads to

simplified yet informative NMR signals. The isocyanate group (-N=C=O) is a strong chromophore in IR spectroscopy, exhibiting a prominent and easily identifiable absorption band.

Caption: Molecular structure of **1-isocyanato-2,2-dimethylpropane**.

^1H NMR Spectroscopy

The proton NMR spectrum of **1-isocyanato-2,2-dimethylpropane** is characterized by its simplicity, a direct consequence of the molecule's symmetry.

Predicted ^1H NMR Data:

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
~3.0 - 3.2	Singlet	2H	$\text{-CH}_2\text{-NCO}$
~0.9 - 1.0	Singlet	9H	$\text{-C(CH}_3)_3$

Interpretation:

- $\text{-CH}_2\text{-NCO}$ Protons:** The methylene protons adjacent to the electron-withdrawing isocyanate group are deshielded and are expected to appear as a singlet in the region of 3.0-3.2 ppm. The absence of adjacent protons results in a singlet multiplicity.
- $\text{-C(CH}_3)_3$ Protons:** The nine protons of the three methyl groups are chemically equivalent due to the free rotation around the carbon-carbon single bonds. This equivalence results in a single, sharp signal. The shielding effect of the quaternary carbon leads to an upfield chemical shift, typically around 0.9-1.0 ppm.^{[4][5]} The high integration value (9H) for this signal is a key identifier for the neopentyl group.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum of **1-isocyanato-2,2-dimethylpropane** is also straightforward, displaying a limited number of signals corresponding to the unique carbon environments in the molecule.

Predicted ^{13}C NMR Data:

Chemical Shift (δ) (ppm)	Assignment
~120 - 130	-N=C=O
~50 - 55	-CH ₂ -NCO
~30 - 35	-C(CH ₃) ₃
~25 - 30	-C(CH ₃) ₃

Interpretation:

- -N=C=O Carbon: The carbon atom of the isocyanate group is significantly deshielded and typically resonates in the 120-130 ppm range.
- -CH₂-NCO Carbon: The methylene carbon directly attached to the nitrogen of the isocyanate group is expected to appear in the 50-55 ppm region.
- Quaternary Carbon: The quaternary carbon of the neopentyl group will have a chemical shift in the range of 30-35 ppm. Due to the absence of directly attached protons, this signal is often of lower intensity.^[4]
- Methyl Carbons: The three equivalent methyl carbons of the tert-butyl group will give rise to a single signal in the upfield region of 25-30 ppm.

Infrared (IR) Spectroscopy

The IR spectrum of **1-isocyanato-2,2-dimethylpropane** is dominated by a very strong and characteristic absorption band of the isocyanate functional group.

Predicted IR Data:

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2960-2870	Strong	C-H stretch (sp ³ -hybridized)
~2275-2250	Very Strong, Sharp	-N=C=O asymmetric stretch
~1470-1450	Medium	C-H bend (CH ₂ and CH ₃)
~1370-1360	Medium	C-H bend (tert-butyl group)

Interpretation:

- **-N=C=O Stretch:** The most diagnostic peak in the IR spectrum is the intense, sharp absorption band in the region of 2275-2250 cm⁻¹ corresponding to the asymmetric stretching vibration of the isocyanate group. This band is often free from interference from other common functional groups, making it an excellent marker for the presence of the isocyanate moiety.
- **C-H Stretches:** The absorptions in the 2960-2870 cm⁻¹ range are due to the stretching vibrations of the C-H bonds in the methyl and methylene groups of the neopentyl fragment. [\[6\]](#)
- **C-H Bends:** The medium intensity bands around 1470-1450 cm⁻¹ and 1370-1360 cm⁻¹ are characteristic of the bending vibrations of the CH₂ and CH₃ groups. The band around 1370-1360 cm⁻¹ is often a doublet and is characteristic of a tert-butyl group. [\[6\]](#)

Experimental Protocols

The following are generalized procedures for obtaining NMR and IR spectra of liquid samples like **1-isocyanato-2,2-dimethylpropane**.

NMR Spectroscopy (¹H and ¹³C):

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra.

Materials:

- **1-isocyanato-2,2-dimethylpropane**

- Deuterated chloroform (CDCl_3) or other suitable deuterated solvent
- NMR tube (5 mm)
- Pasteur pipette
- Tetramethylsilane (TMS) as an internal standard (often pre-added to the solvent)

Procedure:

- Sample Preparation:
 - Dissolve approximately 5-10 mg of **1-isocyanato-2,2-dimethylpropane** in approximately 0.6-0.7 mL of deuterated chloroform in a small vial.
 - Using a Pasteur pipette, transfer the solution into a clean, dry 5 mm NMR tube.
 - Ensure the liquid height in the NMR tube is sufficient for the instrument (typically around 4-5 cm).
 - Cap the NMR tube securely.
- Instrument Setup and Data Acquisition:
 - Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
 - Acquire the ^1H NMR spectrum using appropriate parameters (e.g., number of scans, pulse width, relaxation delay).
 - Acquire the proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be required compared to the ^1H spectrum due to the lower natural abundance of the ^{13}C isotope.
- Data Processing:

- Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
- Calibrate the chemical shift scale using the TMS signal (δ 0.00 ppm).
- Integrate the signals in the ^1H NMR spectrum.

Caption: A simplified workflow for acquiring an IR spectrum using the thin film method.

Conclusion

The spectroscopic data of **1-isocyanato-2,2-dimethylpropane** are highly informative and allow for unambiguous identification and characterization. The ^1H and ^{13}C NMR spectra are simplified due to the high symmetry of the neopentyl group, while the IR spectrum is dominated by the strong and characteristic absorption of the isocyanate functionality. This technical guide provides researchers, scientists, and drug development professionals with the foundational knowledge to confidently interpret the NMR and IR spectra of this important chemical intermediate, aiding in the advancement of their research and development endeavors.

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